

Application Notes and Protocols: Dysprosium Compounds in Nuclear Reactor Control Rods

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Compound of Interest

Compound Name: *Dysprosium carbonate*

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For the attention of: Researchers, scientists, and nuclear engineering professionals.

Subject: Evaluation of **Dysprosium Carbonate** and Dysprosium Titanate for use in Nuclear Reactor Control Rods.

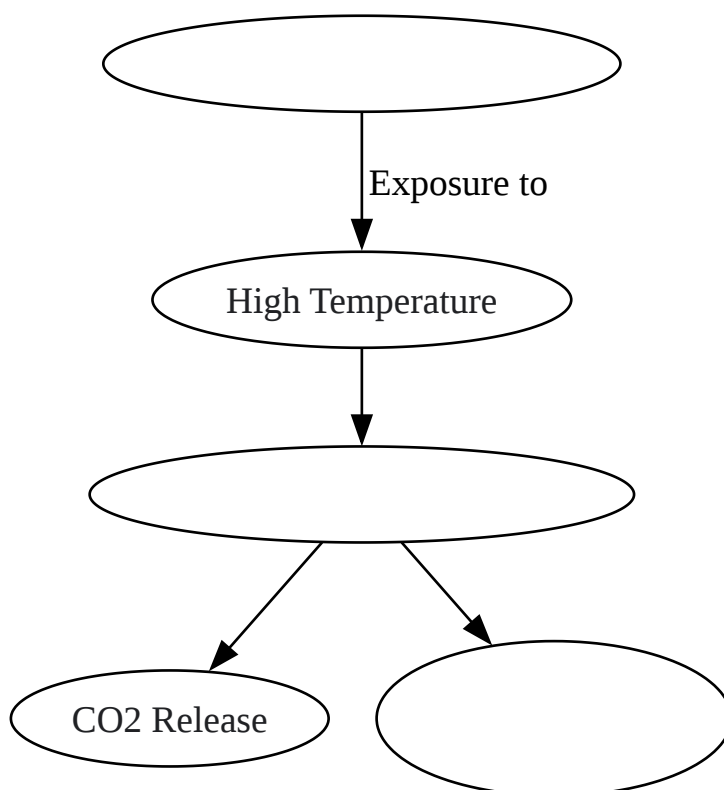
Introduction: This document provides a detailed overview of the application of dysprosium-based materials in nuclear reactor control rods. While the initial topic of interest was **dysprosium carbonate**, preliminary analysis of its material properties reveals its unsuitability for high-temperature reactor environments. Consequently, this note will first address the limitations of **dysprosium carbonate** and then provide a comprehensive analysis of a viable and widely researched alternative: dysprosium titanate.

Part 1: Assessment of Dysprosium Carbonate

Dysprosium carbonate ($\text{Dy}_2(\text{CO}_3)_3$) is not utilized in nuclear reactor control rods due to its inherent thermal instability. The extreme temperatures within a nuclear reactor core would cause the carbonate to decompose, compromising the structural integrity and functionality of the control rod.

Amorphous **dysprosium carbonate**, when subjected to heat, undergoes crystallization and decomposition.[1][2] Studies on the thermal decomposition of rare earth carbonates show that they break down into their respective oxides at elevated temperatures.[3] For instance, the transition of $\text{Dy}_2(\text{CO}_3)_3$ to Dy_2O_3 has been observed at temperatures around 600°C . [3] This

decomposition would lead to the release of carbon dioxide gas, which is undesirable within a sealed control rod as it can cause pressure buildup and interact with the cladding material.



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Caption: Logical diagram illustrating the unsuitability of **dysprosium carbonate** for control rods.

Part 2: Dysprosium Titanate as a Proven Alternative

Dysprosium titanate (Dy_2TiO_5 or $\text{Dy}_2\text{Ti}_2\text{O}_7$) has emerged as a highly promising and utilized material for control rods in thermal neutron reactors, such as the VVER-1000 type.^{[4][5][6]} Its primary advantages include a high melting point, excellent thermal and radiation stability, and compatibility with cladding materials at high temperatures.^{[5][6][7][8]}

The following tables summarize the key properties of dysprosium and its compounds in comparison to other common control rod materials.

Table 1: Neutron Absorption Properties of Dysprosium Isotopes

Isotope	Natural Abundance (%)	Thermal Neutron Absorption Cross Section (barns)
¹⁶⁰ Dy	2.329	56
¹⁶¹ Dy	18.889	600
¹⁶² Dy	25.475	194
¹⁶³ Dy	24.896	124
¹⁶⁴ Dy	28.260	2840
Natural Dy	100	~994 ^[9]

Data sourced from various nuclear data compilations.^[9]

Dysprosium's high neutron absorption cross-section makes it an effective neutron poison for controlling reactivity in a reactor core.^{[10][11][12][13]}

Table 2: Comparative Properties of Control Rod Materials

Material	Melting Point (°C)	Key Advantages	Key Disadvantages
Dysprosium Titanate (Dy ₂ TiO ₅)	~1870[5][6]	No gas release, low swelling, high radiation resistance, chemically stable with cladding.[5][6][7][8]	Lower dysprosium density compared to pure oxide.
Boron Carbide (B ₄ C)	~2450	High neutron absorption cross-section, low density.	Helium gas production from (n,α) reaction, leading to swelling.
Silver-Indium-Cadmium (Ag-In-Cd)	~800	Good mechanical strength, easily fabricated.[14]	Low melting point, must be encased to prevent corrosion.[14]
Hafnium	~2233	Excellent corrosion resistance in hot water, good mechanical strength.	High cost and low availability.

The following protocols outline the general methodology for the fabrication and evaluation of dysprosium titanate control rod pellets.

Protocol 1: Fabrication of Dysprosium Titanate Pellets via Powder Processing

- Powder Preparation:
 - Start with high-purity dysprosium oxide (Dy₂O₃) and titanium oxide (TiO₂) powders.
 - Mix the powders in the desired stoichiometric ratio (e.g., 1:1 for Dy₂TiO₅).[7]
 - Perform mechanical milling or attrition to ensure a homogeneous mixture and reduce particle size.
- Calcination:
 - Heat the mixed powder in a furnace at a specified temperature (e.g., 1200-1400°C) for several hours to initiate the formation of the dysprosium titanate phase.

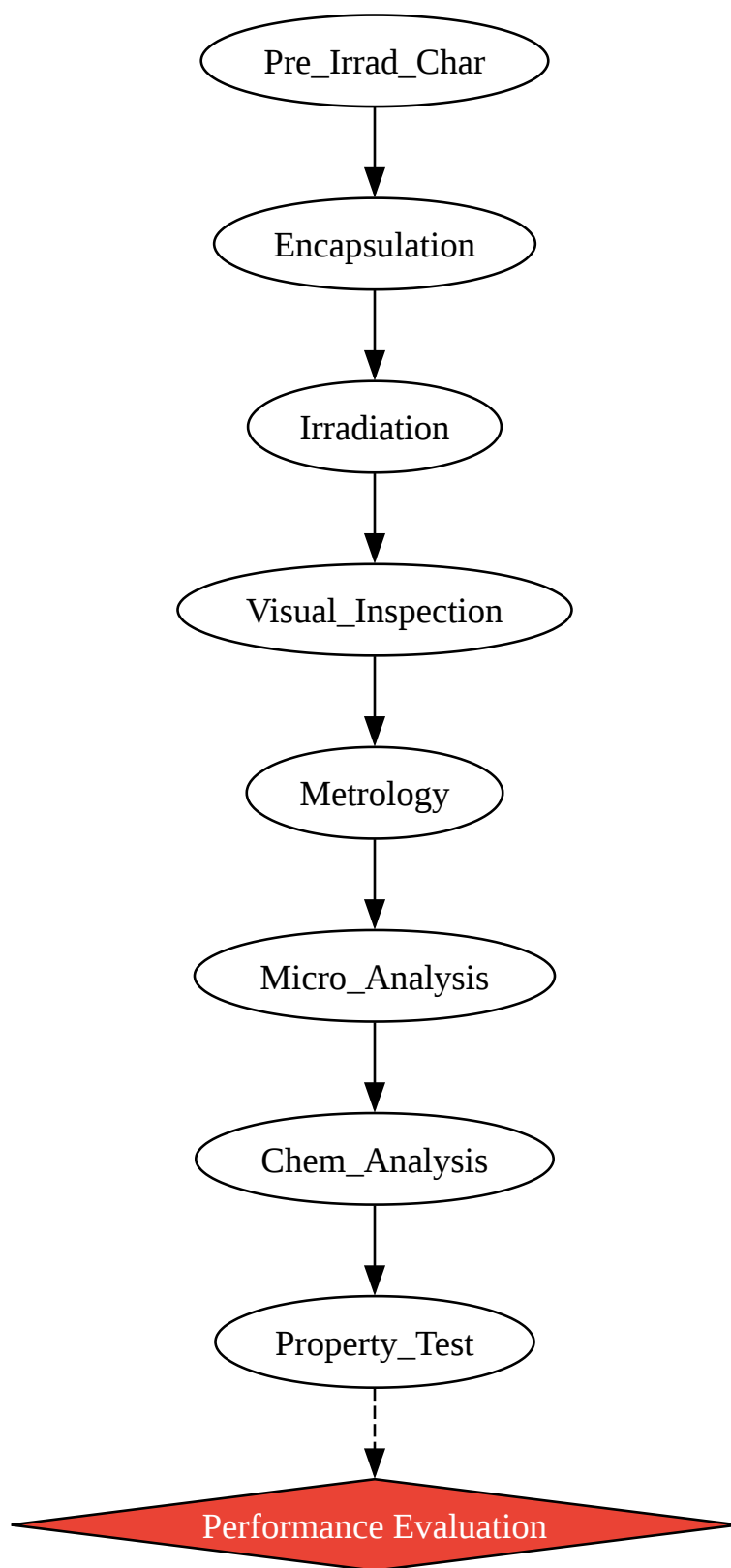
- Granulation:
 - The calcined powder is granulated with a binder to improve its pressing characteristics.
- Pressing:
 - Uniaxially press the granulated powder into green pellets of the desired dimensions.
- Sintering:
 - Sinter the green pellets in a high-temperature furnace (e.g., 1600-1700°C) in a controlled atmosphere. This step densifies the pellets and develops the final microstructure. The phase structure can be a mixture of Dy_2TiO_5 and $\text{Dy}_2\text{Ti}_2\text{O}_7$ depending on the initial ratio.[\[7\]](#)
- Characterization:
 - Perform X-ray diffraction (XRD) to confirm the crystal structure.
 - Use scanning electron microscopy (SEM) to analyze the microstructure and grain size.
 - Measure the density of the sintered pellets using the Archimedes method.

Protocol 2: Evaluation of Irradiation Performance

- Sample Encapsulation:
 - Place the fabricated dysprosium titanate pellets into a cladding tube (e.g., stainless steel or zirconium alloy).
 - Seal the capsule, typically by welding, to create a control rodlet.
- Irradiation:
 - Irradiate the encapsulated pellets in a research reactor (e.g., the Hanaro research reactor) to a target neutron fluence.[\[7\]](#) The centerline temperature during irradiation can be calculated using reference models.[\[7\]](#)
- Post-Irradiation Examination (PIE):

- Conduct all PIE activities in a hot cell due to the high radioactivity of the irradiated materials.
- Visual Inspection: Examine the pellets for any signs of cracking, swelling, or other physical damage.[\[7\]](#)
- Dimensional Metrology: Precisely measure the dimensions of the pellets to quantify any irradiation-induced swelling.[\[7\]](#)
- Microstructural Analysis: Prepare cross-sections of the irradiated pellets for metallographic and SEM analysis to observe changes in the microstructure.
- Chemical Analysis: Analyze the radial distribution of dysprosium and titanium to assess the depletion of neutron-absorbing isotopes.[\[7\]](#)
- Thermal Property Measurement: Measure the thermal conductivity of the irradiated pellets to evaluate the impact of irradiation on heat transfer properties. The thermal conductivity of unirradiated $\text{Dy}_{0.8}\text{Ti}_{0.2}\text{O}_{2-x}$ is in the range of 1.5-2.0 W/m-K.[\[7\]](#)

The following diagram illustrates the workflow for the fabrication and evaluation of dysprosium titanate control rods.



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Caption: Workflow for the fabrication and evaluation of dysprosium titanate control rods.

Conclusion

While **dysprosium carbonate** is unsuitable for nuclear applications due to its thermal instability, dysprosium titanate stands out as a robust and effective material for control rods in thermal neutron reactors. Its favorable properties, including a high melting point, resistance to irradiation-induced swelling and gas release, and chemical stability, have been demonstrated through extensive research and in-reactor experience.[5][6] The protocols outlined in this document provide a foundational methodology for the fabrication and evaluation of dysprosium titanate-based control rod materials, paving the way for further research and development in this area.

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